

A Comprehensive Technical Guide to the Safe Handling of 2,6-Dichlorobenzaldehyde

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Compound of Interest

Compound Name: 2,6-Dichlorobenzaldehyde

Cat. No.: B137635

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information, handling protocols, and emergency procedures for **2,6-Dichlorobenzaldehyde** (CAS No. 83-38-5). The following sections detail the compound's properties, associated hazards, and recommended safety practices to ensure the well-being of laboratory personnel and the protection of the environment.

Physicochemical and Toxicological Properties

A thorough understanding of the physical, chemical, and toxicological properties of **2,6-Dichlorobenzaldehyde** is fundamental for its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₄ Cl ₂ O	[1]
Molecular Weight	175.01 g/mol	[1][2][3]
Appearance	White to light beige or pale yellow crystalline powder/flakes.[1][2][4][5][6]	
Melting Point	68-71 °C	[2][3][4][5][6]
Boiling Point	165 °C	[2][6]
Flash Point	135 °C (275 °F)	[1][6]
Solubility	Insoluble in water (<0.1 g/100 mL at 23 °C).[1][2][4][6]	
Vapor Pressure	0.0406 mmHg at 25°C	[4]
Stability	Stable under recommended storage conditions. Sensitive to air, light, and moisture.[1][2][4][5]	

Table 2: Toxicological Data

Hazard Classification	GHS Category	Description
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.[7][8][9][10]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage.[7][9]
Acute Toxicity (Oral)	Category 4	Harmful if swallowed.[8]
Skin Sensitization	Category 1	May cause an allergic skin reaction.[8]
Hazardous to the Aquatic Environment (Long-Term)	Category 2	Toxic to aquatic life with long lasting effects.[8]

Hazard Identification and Personal Protection

2,6-Dichlorobenzaldehyde is a hazardous substance that requires strict adherence to safety protocols. The primary hazards include severe skin and eye damage, oral toxicity, and potential for allergic skin reactions.[7][8][9]

GHS Hazard Statements

- H314: Causes severe skin burns and eye damage.[8]
- H302: Harmful if swallowed.[8]
- H317: May cause an allergic skin reaction.[8]
- H411: Toxic to aquatic life with long lasting effects.[8]

Recommended Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment is mandatory when handling **2,6-Dichlorobenzaldehyde**:

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should also be used.[8][10]
- Skin Protection: Wear chemical-resistant, impervious gloves (e.g., nitrile rubber) and protective clothing. A lab coat is essential, and for larger quantities, chemical-resistant overalls should be considered.[7][8][10]
- Respiratory Protection: In case of insufficient ventilation or when dusts are generated, use a NIOSH-approved respirator with a particulate filter.[7][10]

The logical workflow for assessing and mitigating hazards is illustrated in the diagram below.

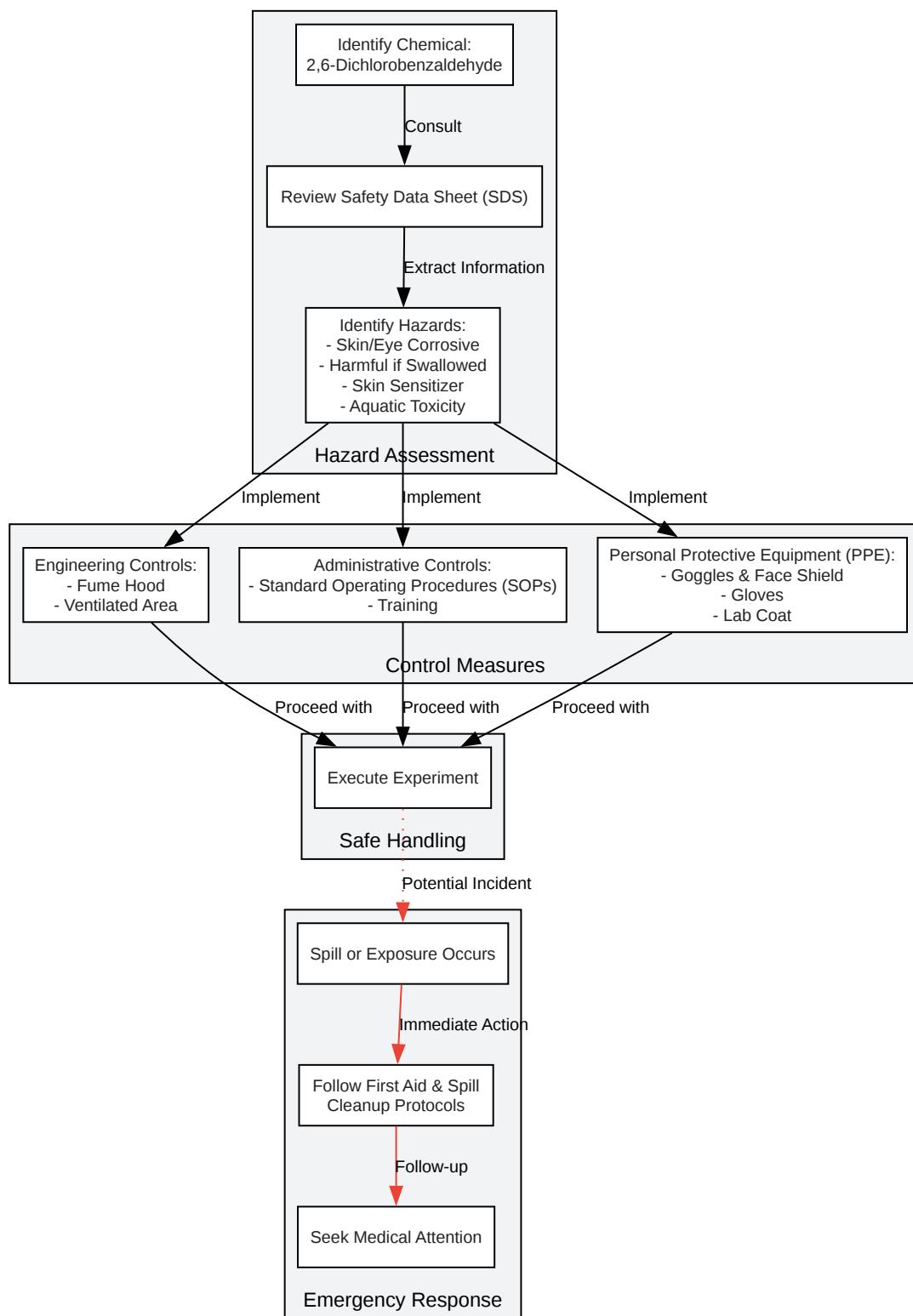


Figure 1: Hazard Mitigation Workflow

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Figure 1: Hazard Mitigation Workflow

Experimental Protocols: Safe Handling and Emergency Procedures

The following protocols are designed to provide a systematic approach to handling **2,6-Dichlorobenzaldehyde** safely.

General Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A chemical fume hood is the recommended workspace.^[8] All necessary PPE should be inspected and worn correctly.
- Weighing and Transfer: When weighing, use a balance inside a ventilated enclosure or fume hood to minimize dust inhalation. Use appropriate tools (spatulas, etc.) to handle the solid material and avoid generating dust.^[8]
- In Use: Avoid all personal contact, including inhalation.^[8] Do not eat, drink, or smoke in the handling area.^[8] Keep containers securely sealed when not in use.^[8]
- Waste Disposal: Dispose of waste materials in a designated, labeled, and sealed container for hazardous chemical waste.^[7] Do not dispose of down the drain.
- Decontamination: After handling, thoroughly wash hands and any exposed skin with soap and water.^{[7][8]} Clean the work area and any contaminated equipment.

The experimental workflow for safe handling is depicted in the following diagram.

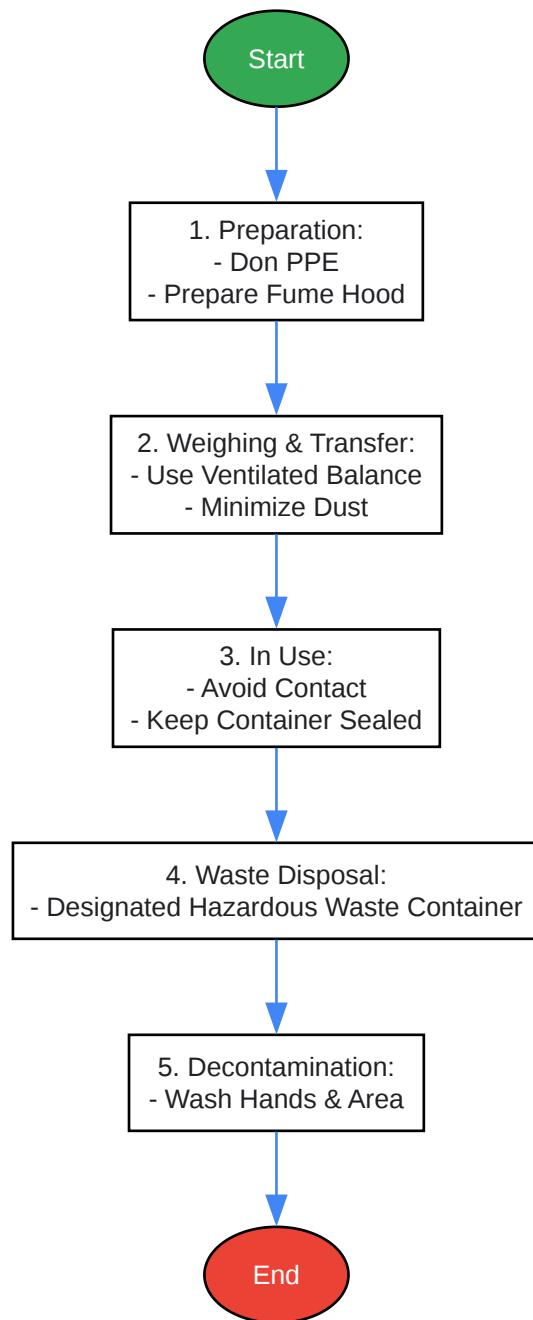


Figure 2: Safe Handling Experimental Workflow

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Figure 2: Safe Handling Experimental Workflow

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][7][8]
- Skin Contact: Immediately remove all contaminated clothing and shoes. Wash skin with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[1][7][8][11]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8] Inhalation may cause chemical pneumonitis and pulmonary edema.[1][10][11]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][8]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: For small spills, dampen the solid material with 60-70% ethanol to prevent dust formation and transfer to a suitable, labeled container for disposal.[11] For larger spills, contain the spill with sand, earth, or vermiculite.[8]
- Cleanup: Use absorbent paper dampened with 60-70% ethanol to pick up any remaining material.[11] Wash the spill area with a soap and water solution.[11]
- Disposal: Seal all contaminated materials in a vapor-tight plastic bag for disposal as hazardous waste.[11]

Storage and Stability

Proper storage is essential to maintain the integrity of **2,6-Dichlorobenzaldehyde** and prevent hazardous reactions.

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][8][10] Keep in a dark place as it is light-sensitive.[1][4]

- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, and iron.[1] [2][4][5]

Disposal Considerations

All waste materials containing **2,6-Dichlorobenzaldehyde** must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[7] Do not allow the chemical to enter drains or the environment.[8]

This guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **2,6-Dichlorobenzaldehyde**.

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